

what is the mechanism of action of C3bot(154-182)

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Compound of Interest

Compound Name: C3bot(154-182)

Cat. No.: B10787932

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An In-depth Technical Guide to the Mechanism of Action of **C3bot(154-182)**

For Researchers, Scientists, and Drug Development Professionals

Abstract

C3bot(154-182) is a 29-amino acid, transferase-deficient peptide fragment derived from the C3 exoenzyme of *Clostridium botulinum*. Unlike its parent protein, which enzymatically ADP-ribosylates and inactivates Rho GTPases, **C3bot(154-182)** exerts its biological effects through a non-enzymatic mechanism. This peptide has garnered significant interest for its neurotrophic and regenerative properties, particularly in the context of neuronal injury and neurodegenerative diseases. This document provides a comprehensive overview of the mechanism of action of **C3bot(154-182)**, detailing the underlying molecular pathways, experimental evidence, and protocols for its investigation.

Core Mechanism of Action: Non-Enzymatic Inhibition of RhoA

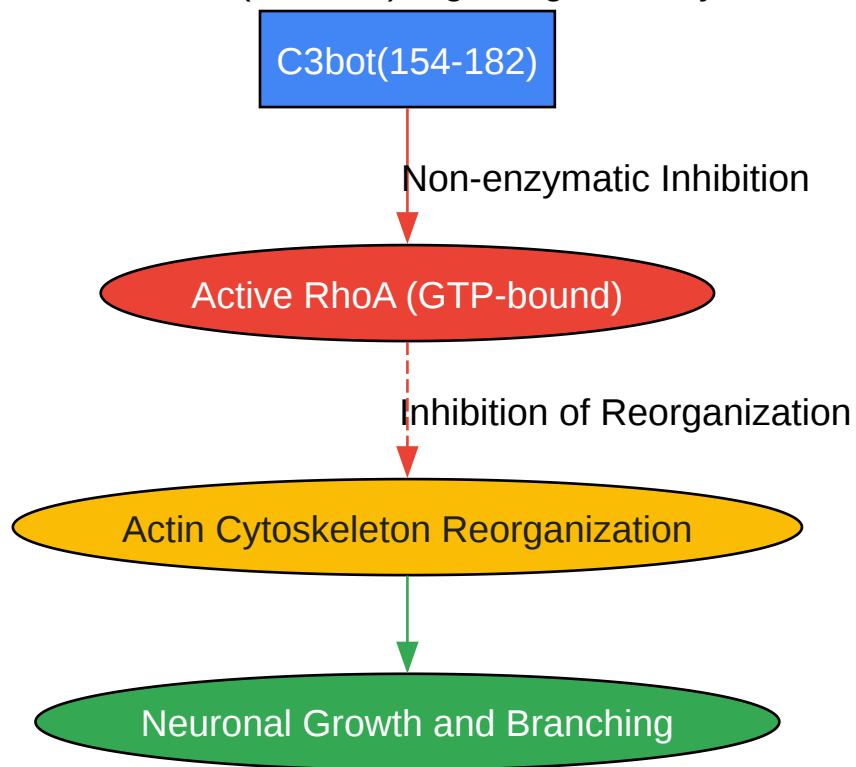
The primary mechanism of action of **C3bot(154-182)** is the reduction of active RhoA levels in neurons.[1][2][3] RhoA, a small GTPase, is a key regulator of the actin cytoskeleton and its activation following neuronal injury is known to inhibit neuronal repair mechanisms.[4] **C3bot(154-182)** promotes axonal and dendritic growth and branching by interfering with the RhoA signaling pathway, without possessing the ADP-ribosyltransferase activity of the full-

length C3 protein.[1][4] This non-enzymatic downregulation of active RhoA is a key feature that distinguishes the action of the peptide from its parent enzyme.[1]

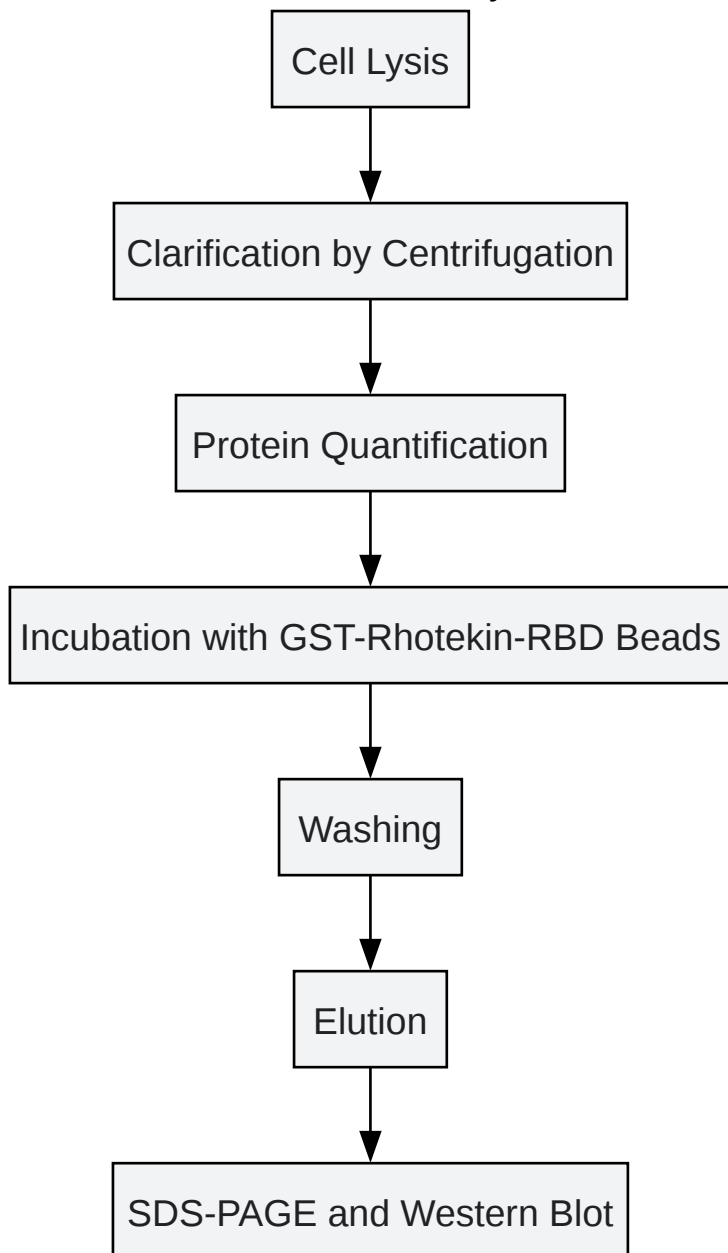
Signaling Pathway

The precise molecular interactions through which **C3bot(154-182)** leads to a reduction in active RhoA are still under investigation. However, the downstream effects are well-documented and converge on the modulation of the actin cytoskeleton, a critical component for neurite outgrowth and synaptic plasticity.

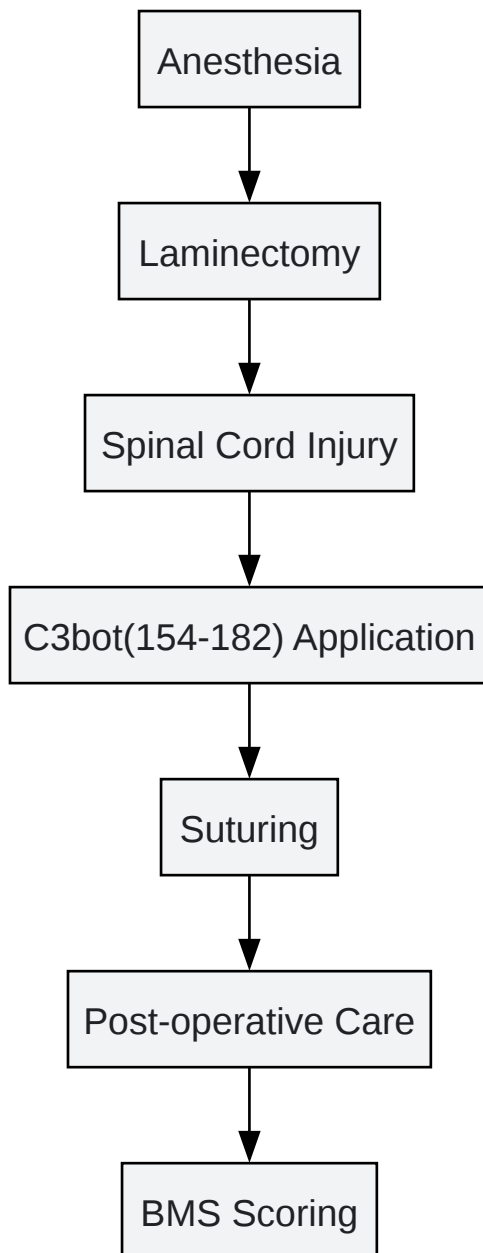
C3bot(154-182) Signaling Pathway



Rhotekin Pull-Down Assay Workflow



In Vivo SCI Model and Assessment



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